

# Application Notes and Protocols for Protein Labeling with Z-Gly-OSu

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## Compound of Interest

Compound Name: Z-Gly-OSu

Cat. No.: B554453

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## Introduction

**Z-Gly-OSu** (N-(Benzyloxycarbonyl)glycine N-succinimidyl ester) is an amine-reactive reagent used for the covalent modification of proteins. The N-hydroxysuccinimide (NHS) ester functional group reacts with primary amines, such as the  $\epsilon$ -amine of lysine residues and the  $\alpha$ -amine at the N-terminus of a polypeptide chain, to form stable amide bonds.<sup>[1][2]</sup> The benzyloxycarbonyl (Z) group provides a protecting group for the glycine amino acid, which can be useful in multi-step bioconjugation strategies or for investigating the impact of charge neutralization on protein function. This document provides detailed protocols for protein labeling with **Z-Gly-OSu**, methods for characterizing the conjugate, and a potential application in studying signaling pathways.

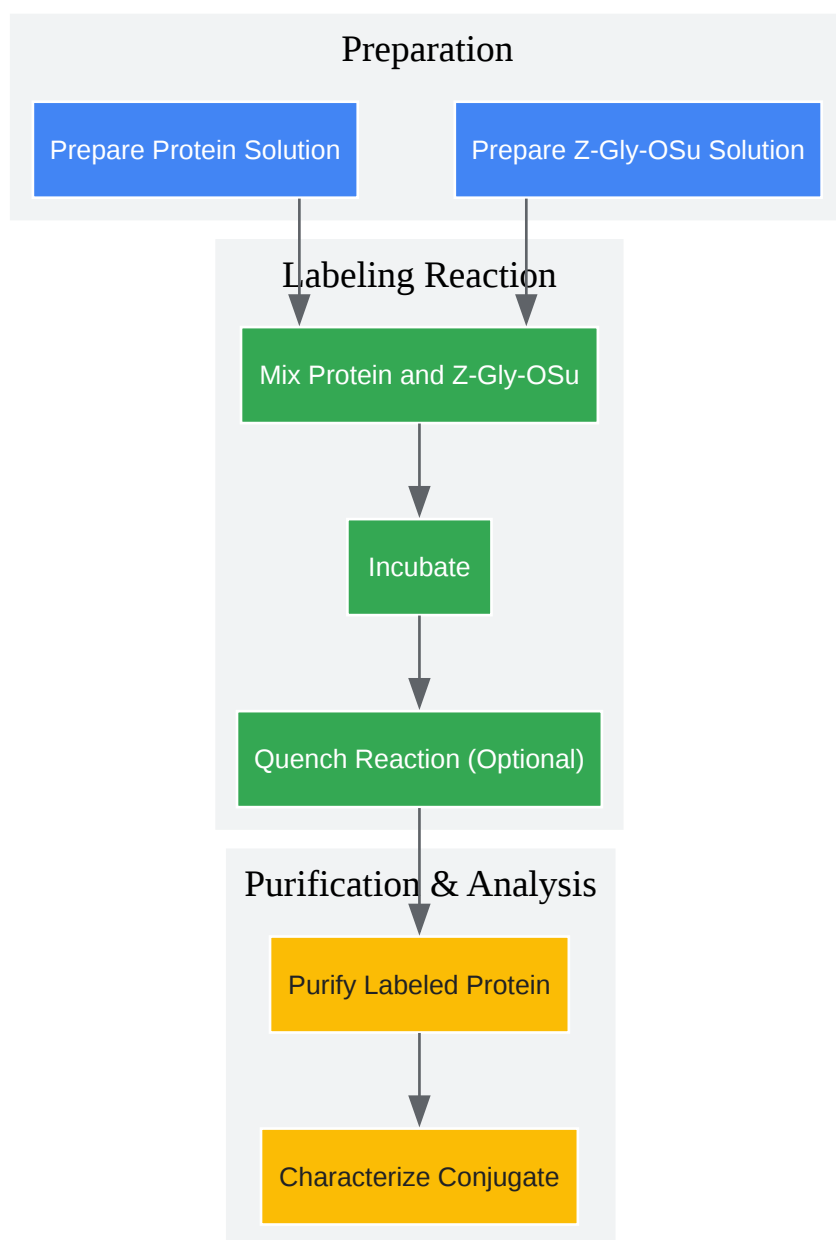
## Chemical Properties of Z-Gly-OSu

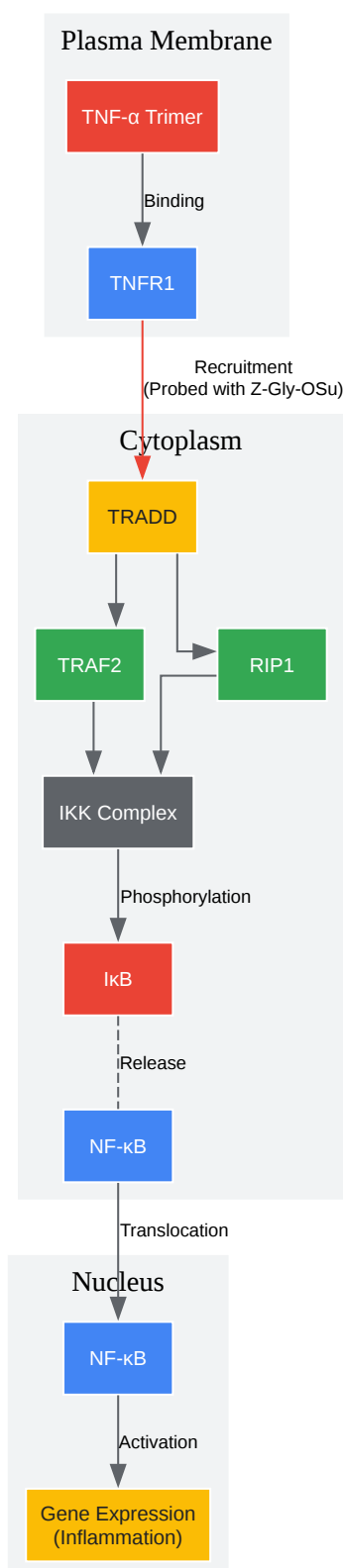
Property	Value	Reference
Synonyms	Z-glycine N-succinimidyl ester	[3]
Molecular Formula	C <sub>14</sub> H <sub>14</sub> N <sub>2</sub> O <sub>6</sub>	[4]
Molecular Weight	306.27 g/mol	
Appearance	White powder	
Melting Point	111-115 °C	
Solubility	Soluble in DMSO and DMF	
Storage	2-8°C	

## Experimental Protocols

### General Workflow for Protein Labeling with Z-Gly-OSu

The following diagram outlines the general workflow for labeling a protein with Z-Gly-OSu.





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## References

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- 4. Z-Gly-OSu | CAS#:2899-60-7 | Chemsrce [chemsrc.com]
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